Introduction: Navigating the Chemistry of a Key Pharmaceutical Intermediate

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Compound of Interest	
Compound Name:	*2-Chloro-4-sulfamoylbenzoic acid*
CAS No.:	*53250-84-3*
Cat. No.:	*B1355073*

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2-Chloro-4-sulfamoylbenzoic acid is a compound of significant interest within the realms of pharmaceutical research and development. Its structural motifs, including a chlorinated benzoic acid and a sulfonamide group, make it a valuable building block in the synthesis of various therapeutic agents. However, the very reactivity that makes this compound a useful synthetic precursor also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the safety and handling precautions for **2-Chloro-4-sulfamoylbenzoic acid**, drawing upon established data for structurally analogous compounds to ensure a robust margin of safety in the laboratory.

Due to the absence of a specific Safety Data Sheet (SDS) for **2-Chloro-4-sulfamoylbenzoic acid**, this guide has been meticulously compiled by extrapolating data from closely related compounds, including 4-sulfamoylbenzoic acid and 4-chloro-3-sulfamoylbenzoic acid. This approach allows for a scientifically grounded assessment of the potential hazards and the formulation of comprehensive safety recommendations.

Section 1: Hazard Identification and Risk Assessment

Based on the analysis of its constituent functional groups and data from analogous compounds, **2-Chloro-4-sulfamoylbenzoic acid** is anticipated to present the following hazards:

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- Skin Irritation: Causes skin irritation upon contact.[1][2][3][4] Prolonged or repeated exposure can lead to dermatitis.
- Serious Eye Irritation: Poses a significant risk of serious eye irritation.[1][2][3][4] Direct contact can cause redness, pain, and potential damage to the cornea.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[1][3] Symptoms can include coughing, sneezing, and shortness of breath.
- Harmful if Swallowed: While specific toxicity data is unavailable, accidental ingestion may be harmful.[5]

It is also important to note that sulfonamides as a class can cause allergic reactions in sensitized individuals.[5]

GHS Hazard Classification (Predicted)

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3

Hazard Pictogram:

Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[3]

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Section 2: Engineering Controls and Personal Protective Equipment (PPE) - A Multi-Layered Approach to Safety

A proactive approach to safety is paramount when handling **2-Chloro-4-sulfamoylbenzoic acid**. This involves a combination of robust engineering controls and appropriate personal protective equipment to minimize exposure.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to contain the hazard at its source. For **2-Chloro-4-sulfamoylbenzoic acid**, which is a solid powder, the main risk is the generation and inhalation of dust.

- Ventilation: All handling of this compound should be conducted in a well-ventilated area.[1][4] A laboratory fume hood or other local exhaust ventilation is essential to keep airborne concentrations below exposure limits.[6]
- Enclosure: For procedures with a higher potential for dust generation, such as weighing or transfer of large quantities, the use of a glove box or other ventilated enclosure is recommended.

Personal Protective Equipment (PPE): The Essential Barrier

PPE provides a crucial barrier between the researcher and the chemical. The following PPE is mandatory when handling **2-Chloro-4-sulfamoylbenzoic acid**:

- Eye and Face Protection: Chemical safety goggles are required at all times.[1] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.[1] Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the compound.

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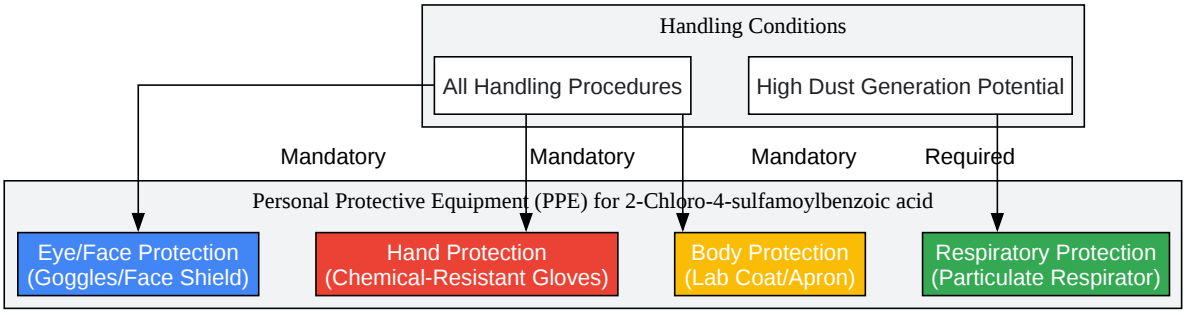
- Lab Coat: A full-sleeved lab coat is necessary to protect street clothing and skin from accidental contamination.[1]
- Apron: For larger scale work, a chemical-resistant apron is also recommended.[1]

- Respiratory Protection: In situations where engineering controls may not be sufficient to control airborne dust, a NIOSH-approved particulate respirator (e.g., N95) should be used.[1][6]



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Caption: Recommended PPE for handling **2-Chloro-4-sulfamoylbenzoic acid**.

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical for maintaining a safe laboratory environment.

Handling

- Avoid Dust Formation: Handle the compound in a manner that minimizes the generation of dust.[7][8]
- Grounding: All equipment used when handling the product must be grounded to prevent static discharge, which could ignite fine dust particles.[1][5]

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- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][8]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[1][9]
- Temperature: Store at room temperature.[1]

Section 4: Emergency Procedures - Preparedness and Response

In the event of an emergency, a swift and informed response is crucial.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water.[1][4] Remove contaminated clothing and wash it before reuse.[1][4] If skin irritation occurs, seek medical attention.[1][4]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][4] If you feel unwell, call a poison center or doctor.[1]
- Ingestion: Do NOT induce vomiting.[10] Rinse mouth with water.[4] Seek medical attention.

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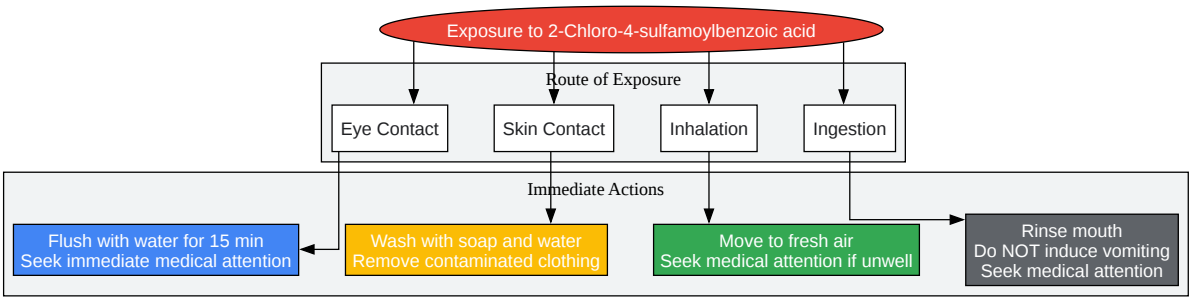

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Caption: First-aid response for exposure to **2-Chloro-4-sulfamoylbenzoic acid**.

Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.[5][6]
- Hazardous Combustion Products: Thermal decomposition can produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen chloride.[5][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection, to prevent contact with the dust.[6]
- Environmental Precautions: Prevent the material from entering drains or waterways.[6]

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- Cleanup Procedures: Carefully sweep up the spilled material and place it into a suitable, labeled container for disposal.[8][11] Avoid generating dust during cleanup.[5]

Section 5: Disposal Considerations

All waste materials should be handled in accordance with local, state, and federal regulations.[5] It may be necessary to dispose of this compound as a hazardous waste.[11] Contact a licensed professional waste disposal service to ensure proper disposal.[6]

Section 6: Toxicological Information (Based on Analogous Compounds)

While specific toxicological data for **2-Chloro-4-sulfamoylbenzoic acid** is not available, the information from similar compounds suggests the following:

- Acute Toxicity: Likely to be harmful if swallowed.[5]
- Carcinogenicity: Not classified as a carcinogen.
- Mutagenicity: No data available.[6]
- Reproductive Toxicity: No data available.[6]

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